

# Application Notes and Protocols: Dipropyl Succinate as a Biodegradable Plasticizer

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## Compound of Interest

Compound Name: *Dipropyl succinate*

CAS No.: 925-15-5

Cat. No.: B167177

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## Introduction

**Dipropyl succinate** (DPS) is a biodegradable plasticizer that presents a promising, environmentally friendly alternative to traditional phthalate-based plasticizers. As a succinate ester, it is derived from succinic acid, which can be produced from renewable bio-based resources.[1][2] This document provides detailed application notes and experimental protocols for the use of **dipropyl succinate** as a plasticizer, with a primary focus on its application in polyvinyl chloride (PVC) formulations. The information is intended to guide researchers and professionals in evaluating and implementing this sustainable plasticizer in various applications, including those relevant to drug development where material safety and biocompatibility are critical. While specific data for **dipropyl succinate** is emerging, performance can be inferred from the extensive research on other short-chain dialkyl succinates.

## Physicochemical Properties of Dipropyl Succinate

A thorough understanding of the physical and chemical properties of **dipropyl succinate** is essential for its effective application as a plasticizer.

Property	Value	Reference
CAS Number	925-15-5	[3][4]
Molecular Formula	C10H18O4	[3][5]
Molecular Weight	202.25 g/mol	[3]
Appearance	Clear, colorless liquid	[4]
Boiling Point	250-252 °C	[3][4]
Melting Point	-5.9 °C	[4]
Density	~1 g/cm <sup>3</sup>	[3][4]
Flash Point	250-252 °C	[3]
Water Solubility	Very slightly soluble	[4]
Solubility	Soluble in ether	[4]

## Synthesis of Dipropyl Succinate

**Dipropyl succinate** is typically synthesized via the direct esterification of succinic acid with n-propanol.[4] The following protocol describes a general laboratory-scale synthesis.

## Materials and Equipment

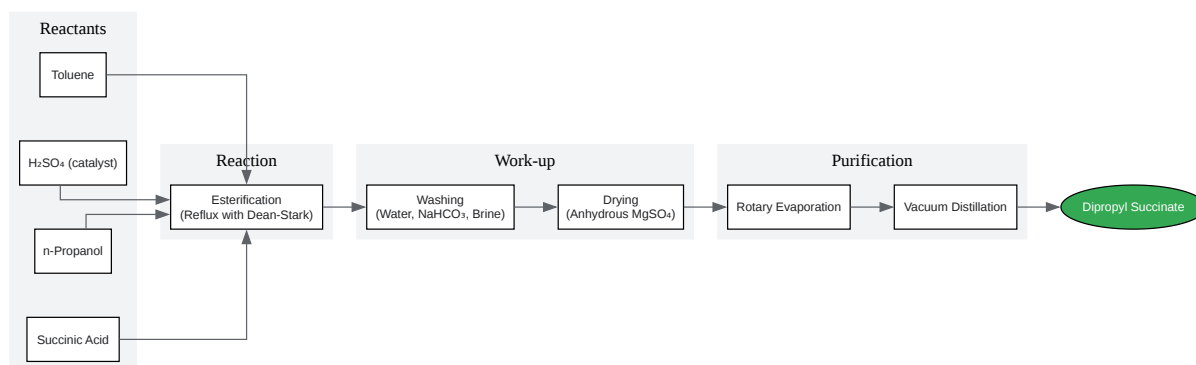
- Succinic acid
- n-propanol
- Sulfuric acid (catalyst)
- Toluene (for azeotropic removal of water)
- Round-bottom flask

- Dean-Stark apparatus
- Condenser
- Heating mantle
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Sodium bicarbonate solution (5% w/v)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate

## Synthesis Protocol

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer, a Dean-Stark apparatus, and a condenser, add succinic acid, a molar excess of n-propanol (e.g., 1:3 molar ratio of acid to alcohol), and a catalytic amount of concentrated sulfuric acid. Add toluene to the flask to facilitate the azeotropic removal of water.
- **Esterification:** Heat the reaction mixture to reflux. The water produced during the esterification will be collected in the Dean-Stark trap as an azeotrope with toluene. Continue the reaction until no more water is collected, indicating the completion of the reaction.
- **Work-up:**
  - Cool the reaction mixture to room temperature.
  - Transfer the mixture to a separatory funnel and wash sequentially with water, 5% sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
  - Dry the organic layer over anhydrous magnesium sulfate.
  - Filter to remove the drying agent.

- Purification: Remove the toluene and excess n-propanol under reduced pressure using a rotary evaporator to obtain the crude **dipropyl succinate**. For higher purity, the product can be further purified by vacuum distillation.



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Synthesis workflow for **dipropyl succinate**.

## Application as a Plasticizer for PVC

**Dipropyl succinate** can be incorporated into PVC resins to enhance flexibility and processability. The performance of the resulting plasticized PVC can be evaluated through various mechanical and thermal tests.

## Preparation of Plasticized PVC Films

Protocol:

- Compounding: Dry blend PVC resin with **dipropyl succinate** at the desired concentration (e.g., 20, 40, 60 parts per hundred parts of resin - phr). A heat stabilizer should also be

included in the formulation to prevent thermal degradation of the PVC during processing.

- Milling: Process the dry blend on a two-roll mill at a temperature suitable for PVC compounding (typically 160-180°C) until a homogeneous sheet is formed.
- Molding: Press the milled sheet in a hydraulic press at a controlled temperature and pressure to produce films of a specified thickness.

## Evaluation of Plasticizer Performance

The following tables summarize the expected performance of short-chain dialkyl succinates as PVC plasticizers, which can serve as a benchmark for evaluating **dipropyl succinate**.

Table 1: Mechanical Properties of PVC Plasticized with Succinate Esters (at 50 phr)

Plasticizer	Tensile Strength (MPa)	Elongation at Break (%)
DEHP (control)	~19	~250
Diethyl Succinate (DES)	Comparable to DEHP	Comparable to DEHP
Dibutyl Succinate (DBS)	Comparable to DEHP	Comparable to DEHP
Dipropyl Succinate (DPS)	Expected to be comparable to DES and DBS	Expected to be comparable to DES and DBS

Data for DES and DBS are based on comparative studies of succinate esters.[\[1\]](#)[\[2\]](#)[\[6\]](#)

Table 2: Thermal Properties of PVC Plasticized with Succinate Esters

Plasticizer	Glass Transition Temperature (Tg) Reduction	5% Weight Loss Temperature (°C)
DEHP (control)	Significant reduction from unplasticized PVC	~230-260
Diethyl Succinate (DES)	Effective reduction, comparable to DEHP	~220-250
Dibutyl Succinate (DBS)	Effective reduction, comparable to DEHP	~240-270
Dipropyl Succinate (DPS)	Expected to be an effective Tg reducer	Expected to be in a similar range as DES and DBS

Data is generalized from studies on various succinate esters.<sup>[1][6][7]</sup>

## Experimental Protocols for Performance Evaluation

### Mechanical Properties Testing

Protocol based on ASTM D882:

- Cut dumbbell-shaped specimens from the prepared PVC films.
- Measure the thickness and width of the gauge section of each specimen.
- Condition the specimens at standard laboratory conditions ( $23 \pm 2^\circ\text{C}$  and  $50 \pm 5\%$  relative humidity) for at least 40 hours.
- Use a universal testing machine to measure the tensile strength and elongation at break at a constant rate of crosshead displacement.

### Thermal Analysis (Differential Scanning Calorimetry - DSC)

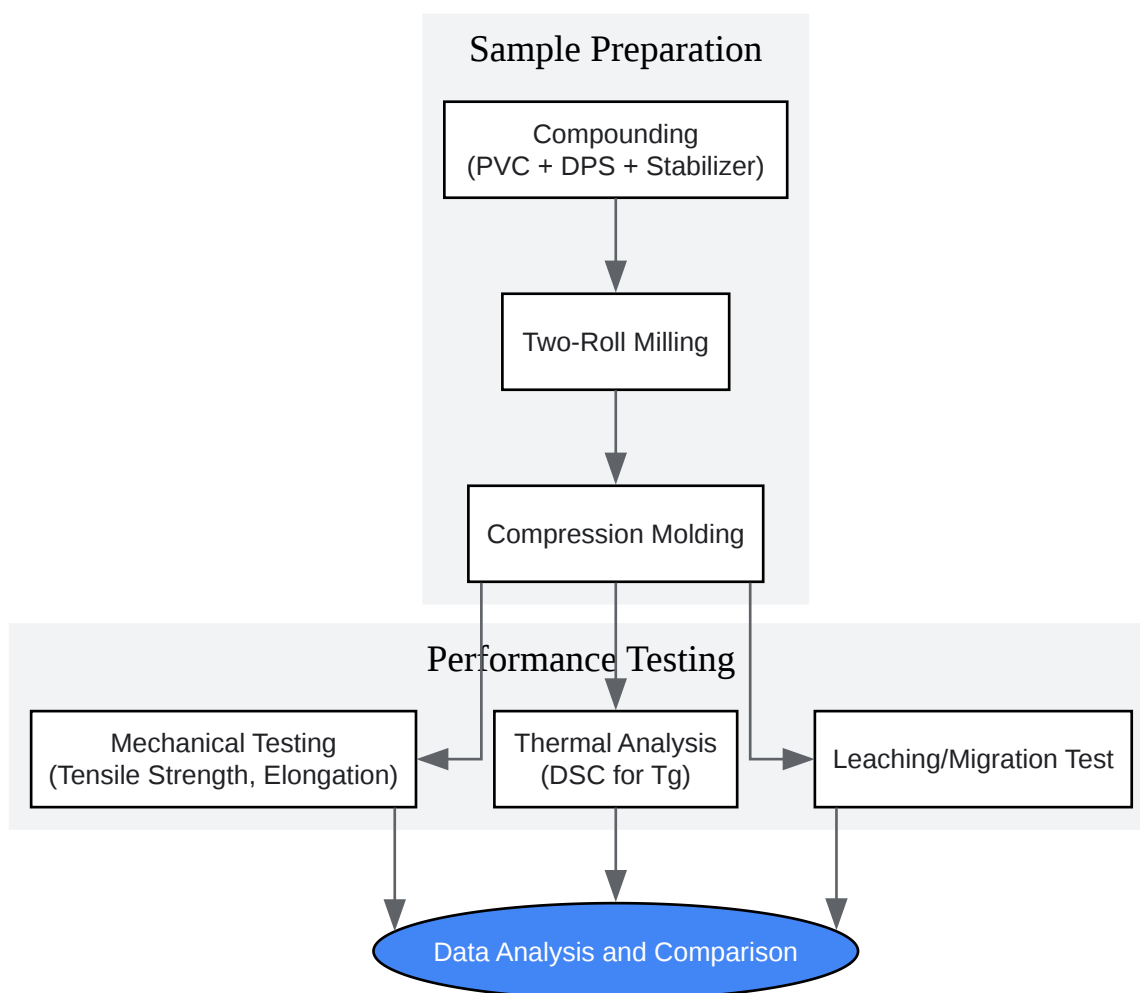
Protocol:

- Cut a small sample (5-10 mg) from the PVC film and place it in an aluminum DSC pan.
- Heat the sample in a DSC instrument under a nitrogen atmosphere at a controlled rate (e.g., 10°C/min) to a temperature above the expected glass transition temperature (T<sub>g</sub>).
- Cool the sample at a controlled rate.
- Reheat the sample at the same controlled rate. The T<sub>g</sub> is determined from the second heating scan.

## Plasticizer Leaching/Migration Test

Protocol based on ASTM D1239:

- Cut circular disc samples from the PVC film and measure their initial weight.
- Immerse the samples in a chosen solvent (e.g., hexane, ethanol, or a food simulant) in a sealed container.
- Maintain the container at a constant temperature for a specified period (e.g., 24 hours at 25°C).
- Remove the samples, gently wipe them dry, and allow them to air dry to a constant weight.
- The percentage of weight loss represents the amount of plasticizer that has leached out.



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Workflow for evaluating plasticizer performance.

## Biodegradability Assessment

The biodegradability of **dipropyl succinate** is a key advantage. This can be assessed both for the pure plasticizer and for the plasticized PVC material.

## Soil Burial Test

Protocol based on ASTM D5988:

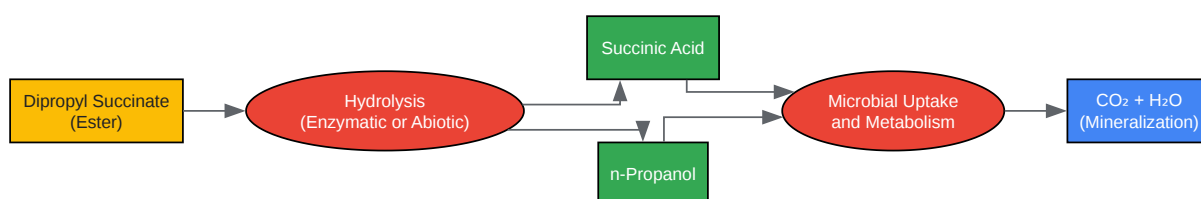
- Prepare film samples of the plasticized PVC.

- Bury the samples in a controlled soil environment with optimized moisture, temperature, and aeration.
- Periodically exhume samples over a set period (e.g., 6 months).
- Clean the exhumed samples and measure the weight loss.
- Visual inspection and analysis of changes in mechanical properties can also be performed to assess degradation.

## Enzymatic Degradation

Protocol:

- Prepare a buffer solution (e.g., phosphate buffer, pH 7) containing a lipase enzyme (e.g., from *Pseudomonas cepacia*).
- Immerse pre-weighed samples of the plasticized PVC film in the enzyme solution.
- Incubate the samples at a constant temperature (e.g., 37°C) with gentle agitation.
- At regular intervals, remove the samples, wash them with distilled water, and dry them to a constant weight.
- The percentage of weight loss over time indicates the rate of enzymatic degradation.



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Simplified biodegradation pathway of **dipropyl succinate**.

## Conclusion

**Dipropyl succinate** shows significant potential as a biodegradable and effective plasticizer for PVC and other polymers. Its performance is expected to be comparable to other short-chain dialkyl succinates, offering a favorable balance of plasticizing efficiency and environmental sustainability. The protocols outlined in this document provide a comprehensive framework for researchers and drug development professionals to evaluate **dipropyl succinate** for their specific applications. Further research into the long-term stability and biocompatibility of **dipropyl succinate**-plasticized materials will be valuable for expanding its use in sensitive applications.

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